

Application Notes and Protocols for 2-Methoxyethylamine

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Compound of Interest

Compound Name: 2-Methoxyethylamine

Cat. No.: B085606

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

2-Methoxyethylamine is a versatile primary amine used as a reactant and building block in various chemical syntheses, including the preparation of pharmaceutical compounds.[1] Due to its chemical properties, it presents several hazards, including high flammability, corrosivity, and toxicity.[2][3][4] Strict adherence to proper handling and storage procedures is crucial to ensure the safety of laboratory personnel and the integrity of research. These application notes provide detailed protocols for the safe management of **2-Methoxyethylamine** in a research and development setting.

Physicochemical and Safety Data

A summary of the key quantitative data for **2-Methoxyethylamine** is presented below. This information is essential for risk assessment and the implementation of appropriate safety measures.

Property	Value	Source
Molecular Formula	C ₃ H ₉ NO	[4] [5]
Molecular Weight	75.11 g/mol	[4]
Appearance	Clear, colorless liquid	[4]
Boiling Point	95 °C (lit.)	[1]
Density	0.864 g/mL at 25 °C (lit.)	[1]
Flash Point	12 °C (53.6 °F)	[1]
Refractive Index	n ₂₀ /D 1.406 (lit.)	[1]

Hazard Identification and Classification

2-Methoxyethylamine is classified as a hazardous substance with the following primary concerns:

- Flammability: Highly flammable liquid and vapor.[\[2\]](#)[\[3\]](#)[\[4\]](#) Vapors may travel a considerable distance to an ignition source.[\[2\]](#)
- Corrosivity: Causes severe skin burns and eye damage.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Toxicity: Harmful if swallowed or in contact with skin.[\[4\]](#) Inhalation may cause corrosive injuries to the upper respiratory tract and lungs.[\[4\]](#)
- Allergenic Potential: May cause an allergic skin reaction.[\[2\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn when handling **2-Methoxyethylamine**:

PPE Category	Specification	Rationale
Hand Protection	Impervious chemical-resistant gloves (e.g., nitrile, neoprene).	To prevent skin contact, burns, and absorption.
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield is required when there is a splash hazard.	To protect eyes from splashes and vapors, which can cause severe damage.[3]
Skin and Body Protection	A flame-retardant lab coat and appropriate protective clothing. Wear impervious clothing.	To protect against skin contact, burns, and chemical splashes. [3]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If exposure limits are exceeded, use a NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK (EN14387) respirator filter).	To prevent inhalation of harmful and corrosive vapors.

Handling and Storage Protocols

General Handling Protocol

- Preparation:
 - Read and understand the Safety Data Sheet (SDS) for **2-Methoxyethylamine** before starting any work.[6]
 - Ensure a chemical fume hood is operational and available.
 - Assemble all necessary equipment and reagents.
 - Don the appropriate personal protective equipment (PPE) as specified in Section 3.

- Dispensing and Use:
 - Conduct all work in a well-ventilated chemical fume hood.[7]
 - Ground and bond containers and receiving equipment to prevent static discharge.[2][3]
 - Use non-sparking tools.[2][3]
 - Avoid contact with skin, eyes, and clothing.[7]
 - Do not eat, drink, or smoke in the handling area.[2]
 - Keep the container tightly closed when not in use.[3]
 - Wash hands thoroughly after handling.[3]

Storage Protocol

- Container Requirements:
 - Store in the original, tightly sealed container provided by the manufacturer.[2]
 - Ensure containers are clearly labeled.[2]
- Storage Conditions:
 - Store in a cool, dry, and well-ventilated area.[2][3]
 - Keep away from heat, sparks, open flames, and other ignition sources.[2][3] No smoking in the storage area.[2]
 - Store in a locked cabinet or area to restrict access.[3]
 - Protect containers from physical damage.[2]
- Incompatibilities:
 - Store away from incompatible materials.

- Incompatible with:
 - Oxidizing agents[2]
 - Isocyanates
 - Halogenated organics
 - Peroxides
 - Phenols (acidic)
 - Epoxides
 - Anhydrides
 - Acid halides[2]
 - Strong reducing agents (may liberate flammable gas)[2]

Emergency Procedures

Spill Response Protocol

- Immediate Actions:
 - Evacuate non-essential personnel from the spill area.
 - Remove all sources of ignition.[2]
 - Ensure adequate ventilation.
 - Wear appropriate PPE, including respiratory protection if necessary.
- Containment and Cleanup:
 - For small spills, contain and absorb the material with an inert absorbent material such as vermiculite, dry sand, or earth.[2]
 - Do not use combustible materials, such as sawdust, for absorption.

- Collect the absorbed material and residues into a suitable, labeled, and sealed container for hazardous waste disposal.[2]
- Clean the spill area thoroughly with a suitable solvent, followed by washing with soap and water.
- Reporting:
 - Report the spill to the appropriate environmental health and safety personnel.

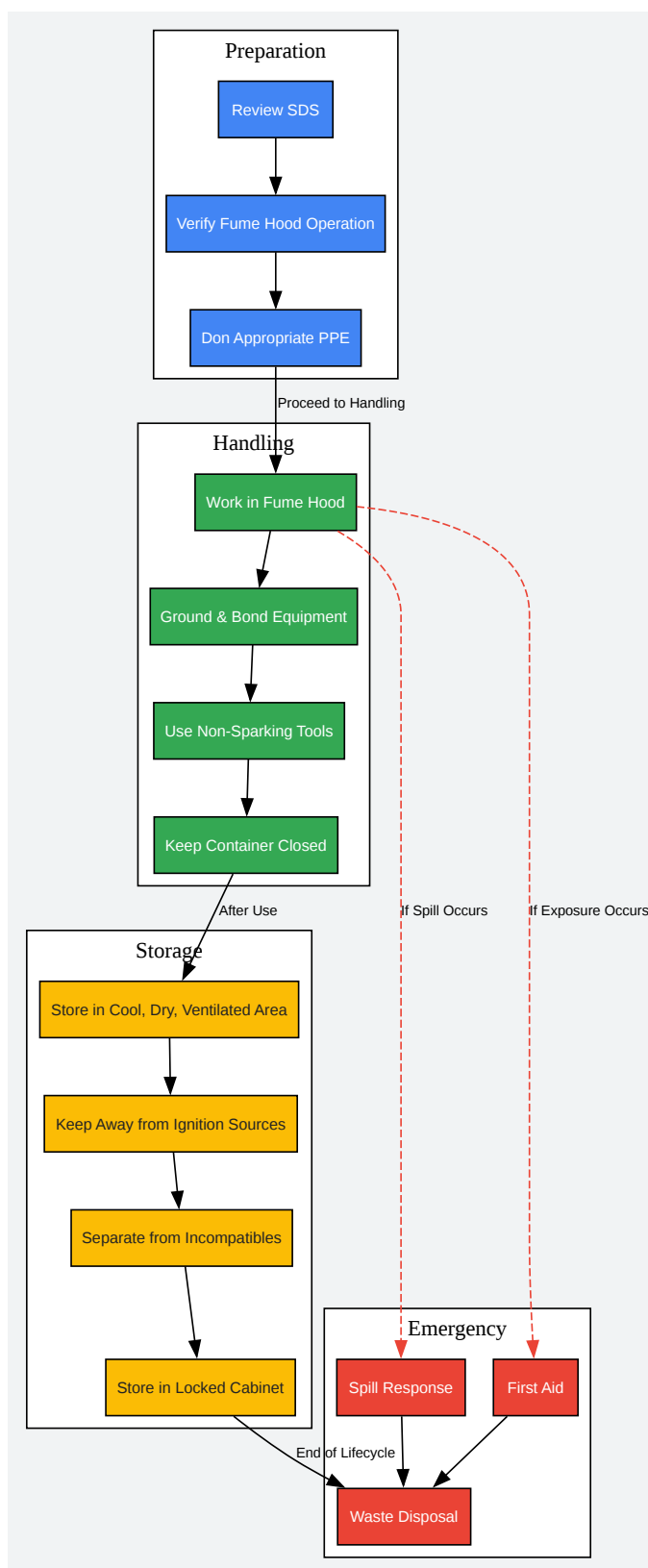
First Aid Measures

- Eye Contact: Immediately rinse cautiously with water for several minutes.[2][3] Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or physician.[2][3]
- Skin Contact: Take off immediately all contaminated clothing.[2][3] Rinse skin with water or shower.[2][3] Immediately call a POISON CENTER or physician.[2] Wash contaminated clothing before reuse.[3]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[3] Immediately call a POISON CENTER or physician.[3]
- Ingestion: Rinse mouth.[3] Do NOT induce vomiting.[3] Immediately call a POISON CENTER or physician.[2]

Waste Disposal

Dispose of **2-Methoxyethylamine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Logical Workflow for Handling and Storage



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Caption: Workflow for Safe Handling and Storage of **2-Methoxyethylamine**.

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- To cite this document: BenchChem. [Application Notes and Protocols for 2-Methoxyethylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085606#handling-and-storage-procedures-for-2-methoxyethylamine]

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